

Application Notes and Protocols for Carbenicillin Disodium in E. coli Selection

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Compound of Interest

Compound Name: Carbenicillin.Disodium

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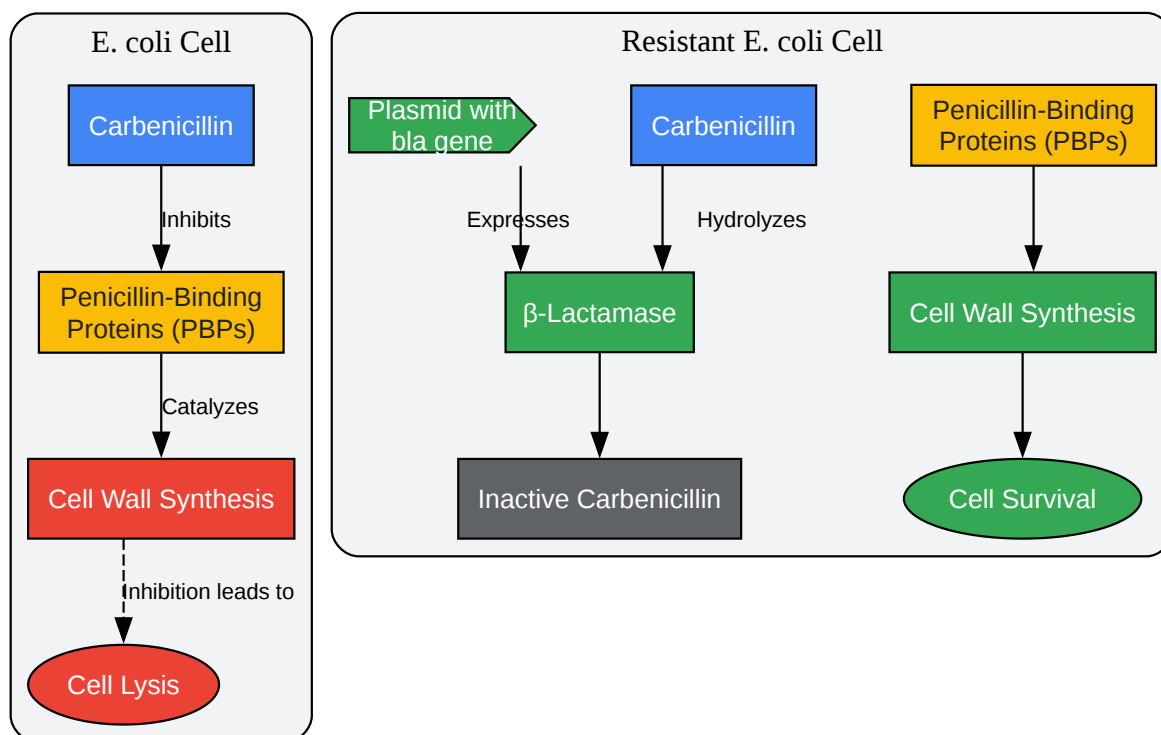
For Researchers, Scientists, and Drug Development Professionals

Carbenicillin Disodium is a semi-synthetic penicillin antibiotic widely utilized in molecular biology as a selective agent for Escherichia coli strains carrying plasmids with a corresponding resistance gene, typically the β -lactamase gene (bla or ampR). Its primary advantage over ampicillin is its enhanced stability in growth media, which minimizes the formation of satellite colonies and ensures consistent selective pressure over time.^{[1][2][3][4][5][6][7]} This document provides detailed information on its mechanism of action, recommended working concentrations, and protocols for its use in E. coli selection.

Mechanism of Action and Resistance

Carbenicillin, a member of the β -lactam class of antibiotics, functions by inhibiting the synthesis of the bacterial cell wall.^{[3][6]} It specifically targets and inactivates transpeptidases, also known as penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis.^{[7][8]} This interference with cell wall integrity leads to cell lysis and death of susceptible bacteria.^{[6][7]}

Resistance to carbenicillin in *E. coli* is most commonly conferred by the expression of a β -lactamase enzyme, which is encoded by a gene often carried on a plasmid (e.g., the *bla* gene). [3][9] This enzyme hydrolyzes the β -lactam ring, the active component of carbenicillin, thereby inactivating the antibiotic and allowing the bacteria to survive and proliferate. [3][8]



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Mechanism of Carbenicillin action and resistance.

Quantitative Data Summary

The working concentration of Carbenicillin Disodium can vary depending on the specific application, such as the type of *E. coli* strain and the copy number of the plasmid being selected for. The following table summarizes the recommended concentrations for stock and working solutions.

Parameter	Concentration	Solvent	Notes
Stock Solution	50 - 100 mg/mL	Sterile distilled water or 50% ethanol	A 1000x stock solution is commonly prepared. [10] [11] [12]
Working Concentration (General)	50 - 100 µg/mL	Growth media (e.g., LB Broth/Agar)	This range is effective for most E. coli selection applications. [1] [13]
Working Concentration (Variable)	20 - 100 µg/mL	Growth media (e.g., LB Broth/Agar)	The concentration may be adjusted based on the plasmid copy number (lower for high-copy, higher for low-copy). [3]
Working Concentration (Broad Range)	100 - 500 µg/mL	Growth media	This higher range is sometimes used for both Agrobacterium and E. coli. [14]

Experimental Protocols

Preparation of Carbenicillin Disodium Stock Solution (1000x)

This protocol describes the preparation of a 50 mg/mL stock solution.

Materials:

- Carbenicillin Disodium salt
- Sterile distilled water
- Sterile conical tube or bottle
- 0.22 µm syringe filter

- Sterile syringe
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Weigh out 5 grams of Carbenicillin Disodium salt.[1][2]
- Add the powder to a sterile container.
- Add sterile distilled water to a final volume of 100 mL.[1][2]
- Vortex or mix until the powder is completely dissolved.[1]
- Sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile container.[1][2][13][15] Do not autoclave carbenicillin solutions as heat will inactivate the antibiotic.[3]
- Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile microcentrifuge tubes.
- Label the aliquots with the name of the antibiotic, concentration, and date of preparation.
- Store the stock solution at -20°C for up to one year.[16] For short-term storage, aliquots can be kept at 4°C for up to two weeks.[12]

E. coli Selection using Carbenicillin

This protocol outlines the steps for using Carbenicillin Disodium in both liquid and solid growth media for the selection of transformed E. coli.

Materials:

- Luria-Bertani (LB) broth or agar
- Carbenicillin Disodium stock solution (50 mg/mL)
- Transformed E. coli culture
- Sterile culture tubes or flasks

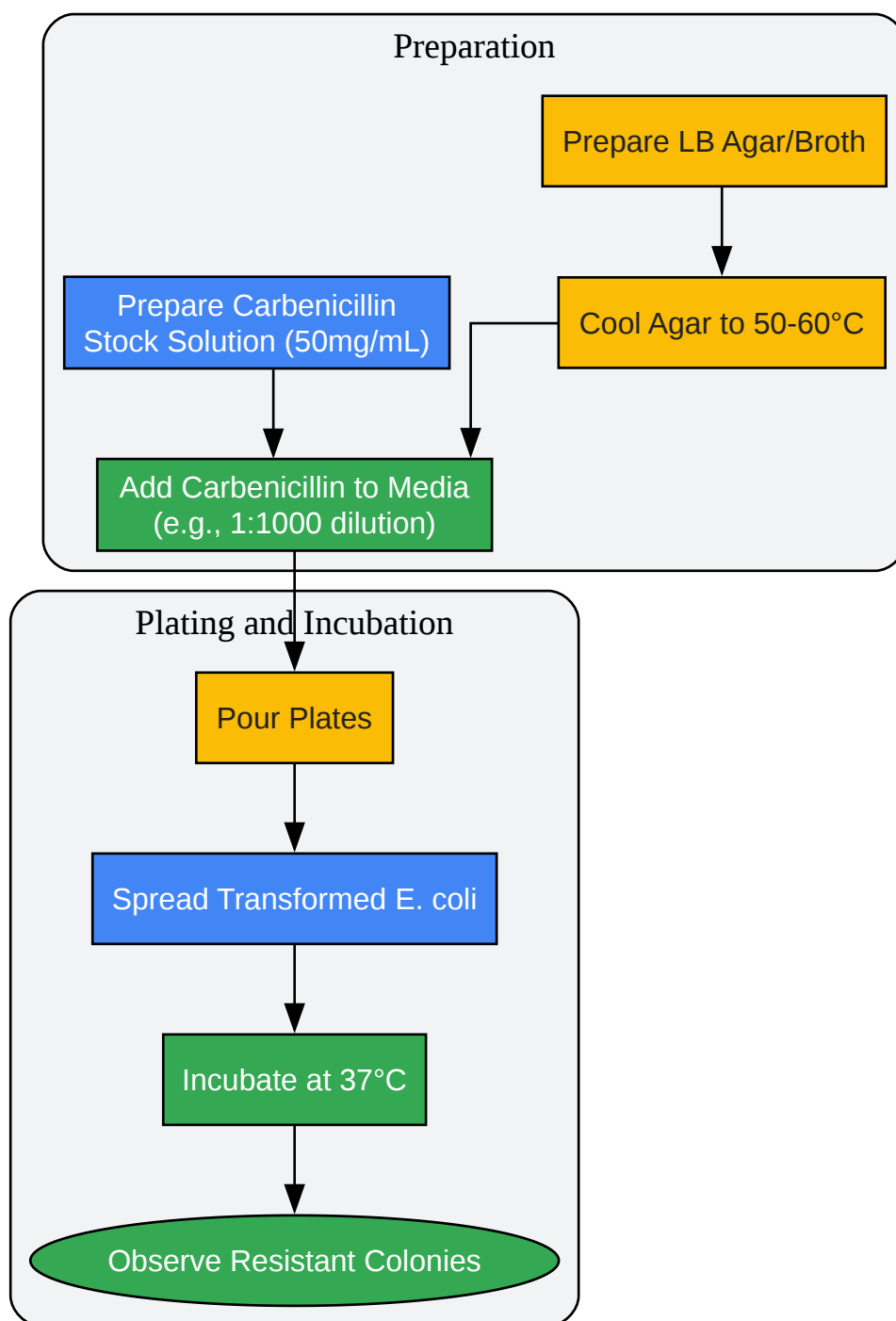
- Petri dishes
- Incubator

Procedure for Solid Media (Agar Plates):

- Prepare LB agar according to the manufacturer's instructions and autoclave.
- Cool the molten agar in a water bath to 50-60°C. It is crucial to cool the agar before adding the antibiotic to prevent its degradation.
- Add the Carbenicillin Disodium stock solution to the molten agar to achieve the desired final working concentration (e.g., for a final concentration of 50 µg/mL, add 1 mL of a 50 mg/mL stock solution to 1 L of agar).
- Swirl the flask gently to ensure the antibiotic is evenly distributed.
- Pour the agar into sterile petri dishes (approximately 20-25 mL per 100 mm plate).
- Allow the plates to solidify at room temperature.
- Once solidified, the plates can be used immediately or stored at 4°C for up to two weeks.
- Spread the transformed E. coli culture on the surface of the carbenicillin-containing plates.
- Incubate the plates overnight at 37°C.

Procedure for Liquid Media (Broth Culture):

- Prepare sterile LB broth.
- Add the Carbenicillin Disodium stock solution to the broth to the desired final working concentration (e.g., for a 100 µg/mL final concentration, add 100 µL of a 50 mg/mL stock to 50 mL of broth).
- Inoculate the broth with a single colony of transformed E. coli from a selective plate.
- Incubate the culture overnight at 37°C with shaking.



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Workflow for E. coli selection on solid media.

Concluding Remarks

Carbenicillin Disodium is a robust and reliable selective agent for molecular biology applications involving E. coli. Its stability provides a distinct advantage over ampicillin, leading to more consistent and reproducible results.[5] By following the protocols and concentration guidelines outlined in these notes, researchers can effectively select for successfully transformed E. coli while minimizing experimental variability.

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